An In-depth Technical Guide to Brefonalol: Chemical Identity and General Mechanistic Overview

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Compound of Interest

Compound Name:	*Brefonalol*
CAS No.:	*103880-26-8*
Cat. No.:	*B10784115*

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This technical guide provides essential chemical identification information for the compound **Brefonalol** and a generalized overview of its expected mechanism of action based on its classification as a beta-adrenergic antagonist. This document is intended for researchers, scientists, and drug development professionals.

Chemical Identification

Brefonalol is a beta-adrenergic antagonist that has been investigated for its potential to reduce heart rate and blood pressure, as well as to dilate blood vessels.[1] The following table summarizes its key chemical identifiers.

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Identifier	Value	Source
IUPAC Name	6-[1-hydroxy-2-[(2-methyl-4-phenylbutan-2-yl)amino]ethyl]-3,4-dihydro-1H-quinolin-2-one	[1][2]
CAS Number	104051-20-9	[1][2][3]
Molecular Formula	C22H28N2O2	[1][2]
Molar Mass	352.478 g·mol−1	[1]

Experimental Protocols and Quantitative Data

Detailed experimental protocols and comprehensive quantitative data for **Brefonalol** are not extensively available in the public domain based on current searches. While a study on its hemodynamic effects has been noted, specific methodologies and detailed results are not readily accessible.[1]

General Signaling Pathway and Mechanism of Action

As a beta-adrenergic antagonist, **Brefonalol** is expected to competitively inhibit the binding of catecholamines, such as epinephrine and norepinephrine, to beta-adrenergic receptors. This action blocks the downstream signaling cascade that would typically lead to physiological responses like increased heart rate and contractility.

The following diagram illustrates the generalized signaling pathway of a beta-adrenergic receptor and the inhibitory action of a beta-blocker like **Brefonalol**.

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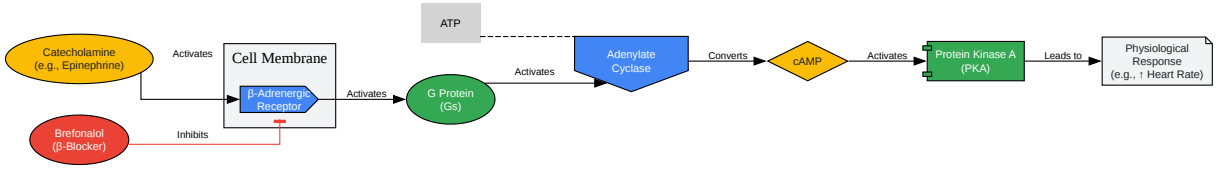

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Generalized Beta-Adrenergic Signaling Pathway Inhibition by **Brefonalol**.

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References

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